

GAT-100: Application Notes for Solution Preparation and Storage

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Compound of Interest

Compound Name: GAT-100

Cat. No.: B607604

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Introduction

GAT-100 is a potent, selective, and irreversible negative allosteric modulator (NAM) of the Cannabinoid Receptor 1 (CB1R).^[1] Its unique mechanism of action offers a promising avenue for therapeutic intervention in various neurological and psychiatric disorders. Proper preparation and storage of **GAT-100** solutions are critical to ensure experimental reproducibility and the integrity of research findings. This document provides detailed protocols and guidelines for the preparation and storage of **GAT-100** solutions for in vitro research applications.

GAT-100 Physicochemical Properties

A summary of the key physicochemical properties of **GAT-100** is provided in the table below.

Property	Value
Molecular Formula	C ₂₅ H ₂₈ N ₄ OS
Molecular Weight	432.59 g/mol
Appearance	Solid powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)

GAT-100 Solution Preparation and Storage

The following tables provide a summary of recommended procedures for the preparation of **GAT-100** stock and working solutions, along with storage guidelines to maintain compound stability.

Table 1: GAT-100 Stock Solution Preparation

Parameter	Recommendation
Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)
Concentration	10 mM
Procedure	<ol style="list-style-type: none">1. Equilibrate GAT-100 powder to room temperature.2. Weigh the required amount of GAT-100 in a sterile microcentrifuge tube.3. Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration.4. Vortex thoroughly for 1-2 minutes until the powder is completely dissolved.5. Briefly centrifuge to collect the solution at the bottom of the tube.
Example	To prepare a 10 mM stock solution from 1 mg of GAT-100 (MW: 432.59 g/mol), dissolve it in 231.2 μ L of DMSO.

Table 2: GAT-100 Working Solution Preparation

Parameter	Recommendation
Diluent	Appropriate cell culture medium or assay buffer.
Concentration Range	Typically 1 nM - 10 μ M for in vitro assays. The final concentration should be optimized for the specific cell type and assay.
Procedure	<ol style="list-style-type: none">1. Thaw the 10 mM GAT-100 stock solution at room temperature.2. Perform serial dilutions of the stock solution in the desired assay buffer or cell culture medium to achieve the final working concentrations.3. Ensure the final DMSO concentration in the assay is kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.
Important Note	Prepare working solutions fresh for each experiment from the stock solution.

Table 3: GAT-100 Storage and Stability

Format	Storage Temperature	Recommended Duration	Notes
Solid Powder	-20°C	Up to 3 years	Store in a tightly sealed container, protected from light and moisture.
4°C		Up to 2 years	For shorter-term storage.
10 mM Stock Solution in DMSO	-80°C	Up to 6 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.
-20°C		Up to 1 month	For more frequent use. Avoid more than 1-2 freeze-thaw cycles.

Note on Stability: **GAT-100** contains an isothiocyanate group, which can be susceptible to degradation, particularly in the presence of nucleophiles or water. While specific long-term stability data for **GAT-100** in DMSO is not extensively published, general guidelines for isothiocyanate-containing compounds suggest that storage in anhydrous DMSO at low temperatures is crucial for maintaining stability.^{[2][3]} It is recommended to use freshly prepared working solutions and to handle stock solutions with care to minimize exposure to moisture and frequent temperature changes.

Experimental Protocols

Protocol 1: Preparation of GAT-100 for Cell-Based Assays

This protocol describes the preparation of **GAT-100** working solutions for typical in vitro cell-based assays, such as cAMP accumulation or β -arrestin recruitment assays.

Materials:

- **GAT-100** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes
- Appropriate cell culture medium or assay buffer (e.g., HBSS)

Procedure:

- Prepare 10 mM **GAT-100** Stock Solution:
 - Follow the procedure outlined in Table 1.
- Prepare Intermediate Dilutions (if necessary):
 - Depending on the desired final concentrations, it may be convenient to prepare an intermediate dilution from the 10 mM stock. For example, to prepare a 1 mM intermediate stock, dilute the 10 mM stock 1:10 in anhydrous DMSO.
- Prepare Working Solutions:
 - On the day of the experiment, thaw the 10 mM (or 1 mM) **GAT-100** stock solution.
 - Perform serial dilutions in the appropriate cell culture medium or assay buffer to achieve the desired final concentrations for your experiment.
 - Example for a 10 μ M final concentration: Add 1 μ L of 10 mM **GAT-100** stock solution to 999 μ L of assay buffer. This will result in a final DMSO concentration of 0.1%.
 - Vortex gently to mix.
- Application to Cells:

- Add the prepared working solutions to your cell cultures as per your specific assay protocol.

Visualizations

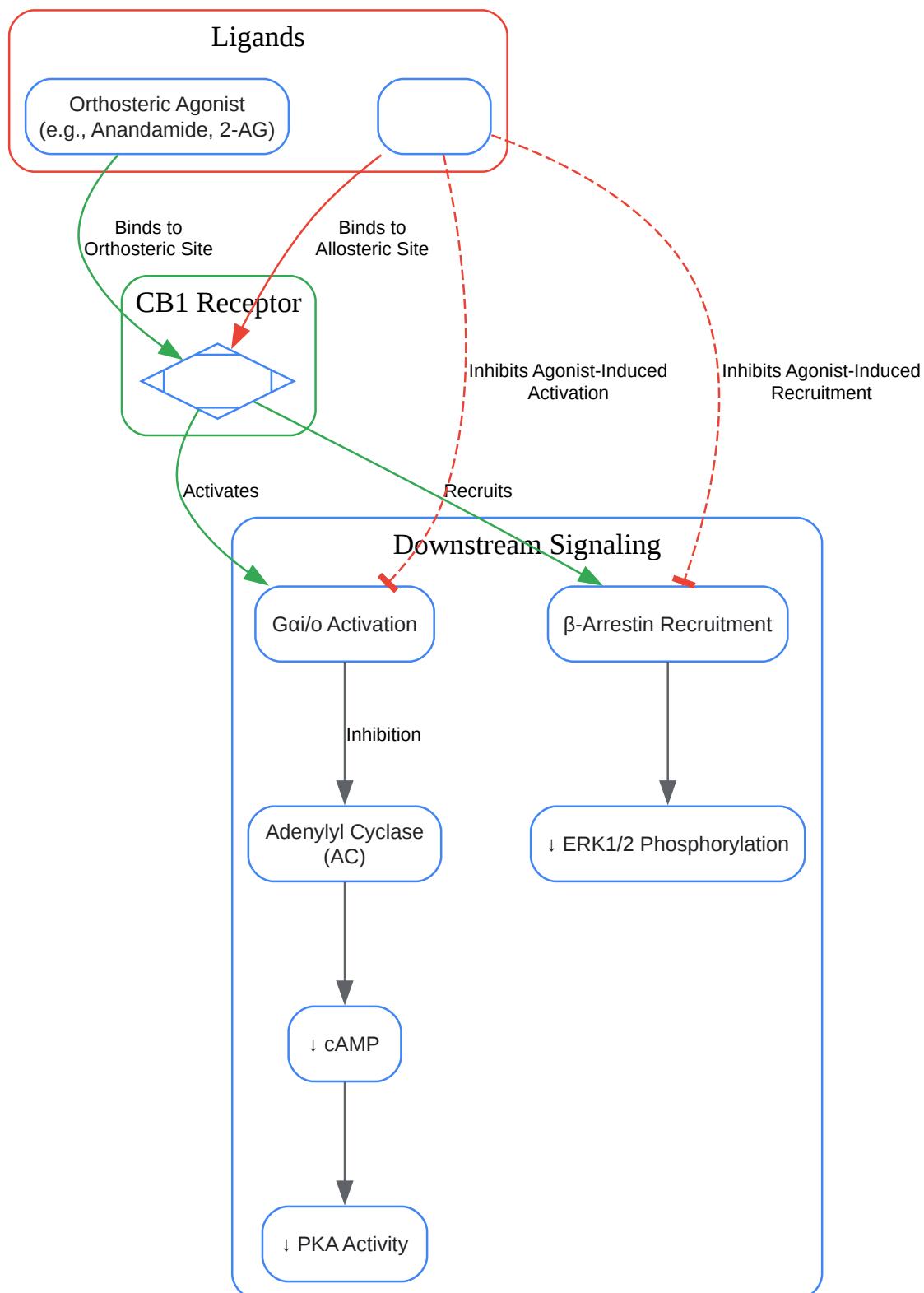
GAT-100 Solution Preparation Workflow



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Caption: Workflow for **GAT-100** solution preparation.

GAT-100 Signaling Pathway as a CB1R Negative Allosteric Modulator

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Caption: **GAT-100's negative allosteric modulation of CB1R signaling.**

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References

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- To cite this document: BenchChem. [GAT-100: Application Notes for Solution Preparation and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607604#gat-100-solution-preparation-and-storage]

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